

SFNGGP-NH2 peptide sequence and structure

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Compound of Interest

Compound Name: SFNGGP-NH2

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SFNGGP-NH2 Peptide: A Technical Overview

An In-depth Guide for Researchers and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the synthetic peptide **SFNGGP-NH2**. The document details its primary sequence and structural characteristics, outlines protocols for its chemical synthesis and purification, and presents a framework for the evaluation of its potential biological activities. This guide is intended for researchers, scientists, and professionals in the field of drug development who are interested in the therapeutic and research applications of novel peptides. All quantitative data is presented in structured tables, and key experimental workflows and conceptual pathways are visualized using diagrams to facilitate understanding.

Peptide Sequence and Structure

The peptide of interest is a hexapeptide with the primary amino acid sequence Ser-Phe-Asn-Gly-Gly-Pro, with a C-terminal amidation. The "-NH2" signifies that the C-terminal carboxylic acid is replaced by an amide group, a modification known to enhance peptide stability by increasing resistance to carboxypeptidases.

// Peptide bonds edge [constraint=false, arrowhead=none]; S:e -> F:w; F:e -> N:w; N:e -> G1:w; G1:e -> G2:w; G2:e -> P:w; } caption: "Primary structure of the **SFNGGP-NH2** peptide."

Physicochemical Properties

The fundamental physicochemical properties of **SFNGGP-NH2** have been calculated and are summarized in the table below. These properties are crucial for predicting the peptide's behavior in biological systems and for developing appropriate analytical and purification methods.

Property	Value
Molecular Formula	C27H39N9O8
Molecular Weight	617.65 g/mol
Isoelectric Point (pI)	5.54
Net Charge at pH 7	0
Extinction Coefficient	195 M ⁻¹ cm ⁻¹ (at 280 nm)
Hydrophobicity	-3.8 (Kyte & Doolittle Scale)

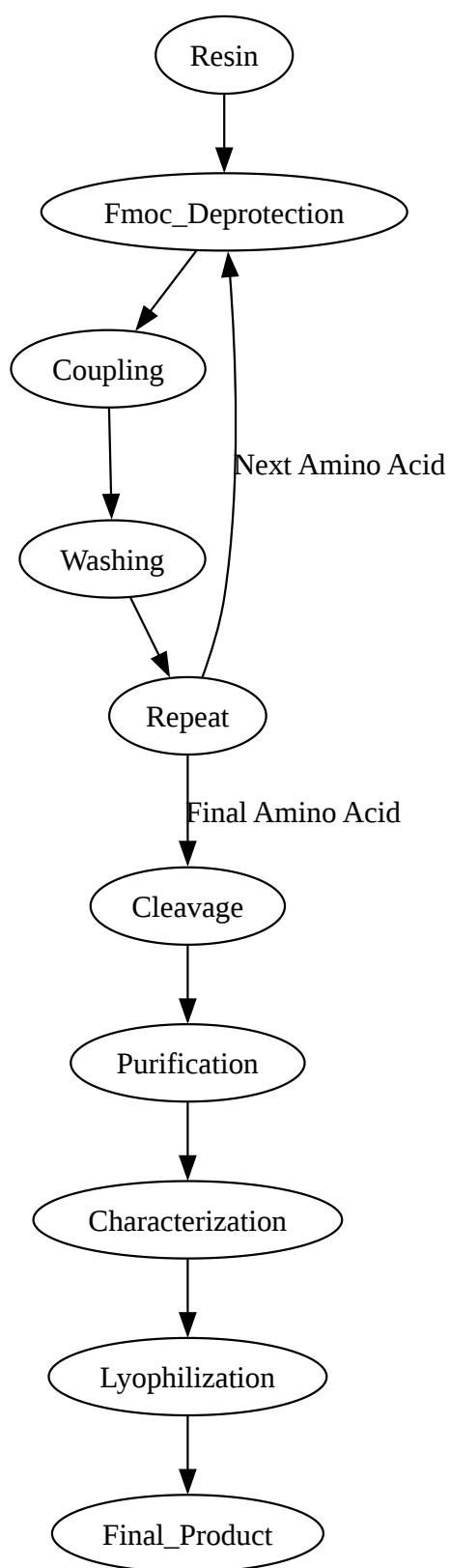
Synthesis and Purification

The synthesis of **SFNGGP-NH2** can be achieved through standard solid-phase peptide synthesis (SPPS) using Fmoc (9-fluorenylmethyloxycarbonyl) chemistry. This method allows for the stepwise addition of amino acids to a growing peptide chain attached to a solid resin support.

Experimental Protocol: Solid-Phase Peptide Synthesis (SPPS)

- **Resin Preparation:** A Rink Amide resin is used as the solid support to generate the C-terminal amide. The resin is swelled in a suitable solvent such as dimethylformamide (DMF).
- **Fmoc Deprotection:** The Fmoc protecting group on the resin is removed using a solution of 20% piperidine in DMF to expose the free amine.

- **Amino Acid Coupling:** The first Fmoc-protected amino acid (Fmoc-Pro-OH) is activated using a coupling reagent like HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate) in the presence of a base such as DIEA (N,N-diisopropylethylamine), and then added to the resin.
- **Washing:** The resin is washed with DMF to remove excess reagents and by-products.
- **Chain Elongation:** Steps 2-4 are repeated for each subsequent amino acid in the sequence (Gly, Gly, Asn, Phe, Ser).
- **Cleavage and Deprotection:** Once the sequence is complete, the peptide is cleaved from the resin, and all side-chain protecting groups are removed using a cleavage cocktail, typically containing trifluoroacetic acid (TFA), water, and scavengers like triisopropylsilane (TIS).
- **Precipitation and Lyophilization:** The cleaved peptide is precipitated in cold diethyl ether, centrifuged, and the resulting pellet is lyophilized to obtain the crude peptide powder.



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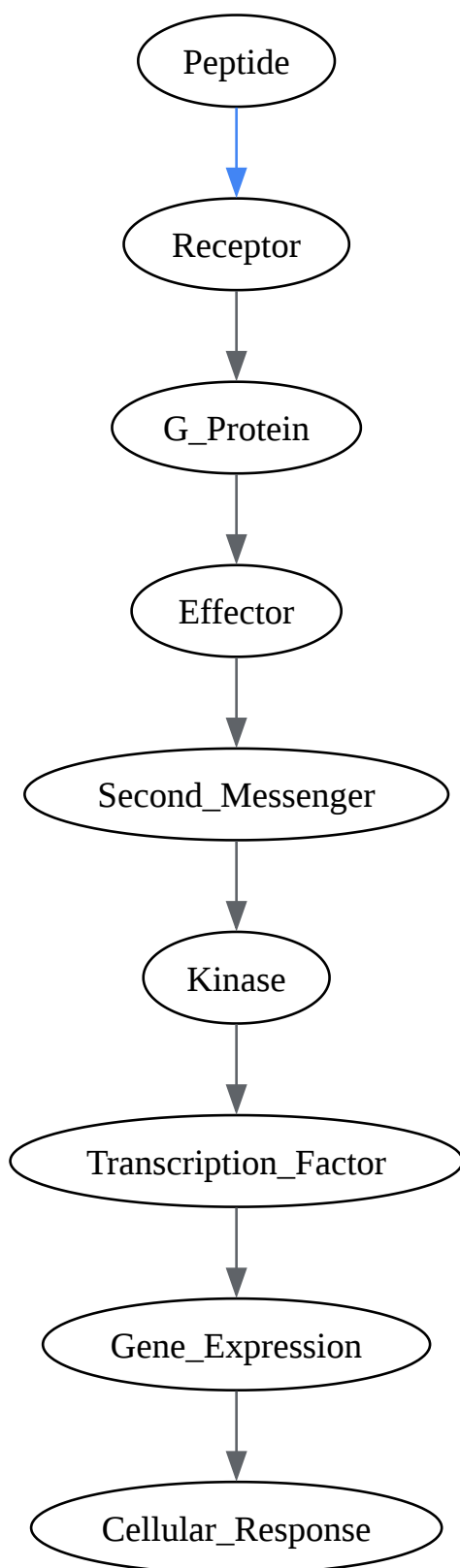
Purification and Characterization

The crude peptide is purified using reverse-phase high-performance liquid chromatography (RP-HPLC). The identity and purity of the final product are confirmed by mass spectrometry (e.g., ESI-MS or MALDI-TOF) and analytical HPLC.

Potential Biological Activity and Signaling Pathways

The biological function of **SFNGGP-NH2** is not yet characterized. However, peptides with similar compositions often exhibit a range of activities. Given its sequence, containing both polar (Ser, Asn) and non-polar/aromatic (Phe, Pro) residues, **SFNGGP-NH2** could potentially interact with cell surface receptors or enzymes.

A hypothetical signaling pathway that could be modulated by a peptide like **SFNGGP-NH2** is presented below. In this example, the peptide acts as a ligand for a G-protein coupled receptor (GPCR), initiating a downstream signaling cascade.



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Quantitative Data Summary

To facilitate the systematic evaluation of **SFNGGP-NH2**, a standardized table for summarizing key quantitative data from future experiments is provided below. This will allow for easy comparison across different assays and experimental conditions.

Assay Type	Parameter	Value (e.g., μM)	Experimental Conditions
Receptor Binding	Ki	Cell line, radioligand, temperature, incubation time	
IC50	Cell line, agonist/antagonist, detection method		
Enzyme Inhibition	IC50	Enzyme source, substrate, assay buffer	
Ki	Enzyme source, substrate, inhibitor type		
Antimicrobial	MIC	Bacterial/fungal strain, growth medium, incubation time	
Cell Viability	EC50	Cell line, exposure time, assay type (e.g., MTT)	
LD50	Cell line, exposure time, assay type		

This guide provides a foundational framework for the synthesis, purification, and potential functional characterization of the **SFNGGP-NH2** peptide. The provided protocols and templates are intended to support further research into the properties and applications of this novel peptide.

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